

Application Notes and Protocols for SLC26A4-IN-1 Functional Assays

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Compound of Interest

Compound Name: SLC26A4-IN-1

Cat. No.: B3268994

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The Solute Carrier Family 26 Member 4 (SLC26A4), also known as pendrin, is a versatile anion exchanger responsible for the transport of chloride (Cl^-), iodide (I^-), and bicarbonate (HCO_3^-) across cell membranes.^{[1][2][3]} Its physiological roles are critical in various tissues, including the inner ear, thyroid, and kidney.^{[1][2][3]} In the inner ear, pendrin is essential for maintaining the proper ionic composition of the endolymph, a fluid crucial for hearing and balance.^[1] In the thyroid gland, it facilitates the efflux of iodide into the follicular lumen, a key step in thyroid hormone synthesis.^[1] Mutations in the SLC26A4 gene can lead to a range of disorders, most notably Pendred syndrome, characterized by sensorineural hearing loss and goiter, and nonsyndromic hearing loss associated with an enlarged vestibular aqueduct (EVA).^[1]

Given its significant role in human health and disease, SLC26A4 has emerged as a promising target for therapeutic intervention. The development of small molecule inhibitors, such as **SLC26A4-IN-1**, offers a potential avenue for modulating its activity and exploring its therapeutic potential. This document provides detailed application notes and protocols for conducting functional assays to characterize the inhibitory effects of **SLC26A4-IN-1** on SLC26A4-mediated anion transport.

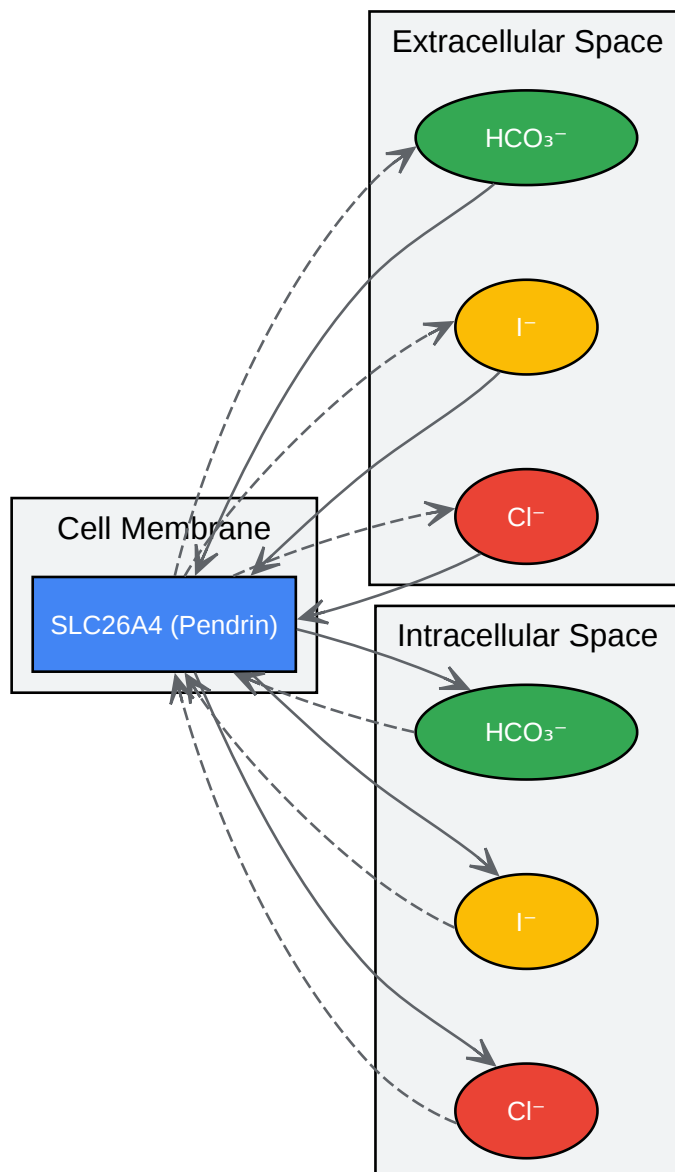
These protocols are designed for researchers in academic and industrial settings engaged in drug discovery and the functional characterization of ion transporters. The assays described

herein are robust, reproducible, and suitable for determining the potency and mechanism of action of SLC26A4 inhibitors.

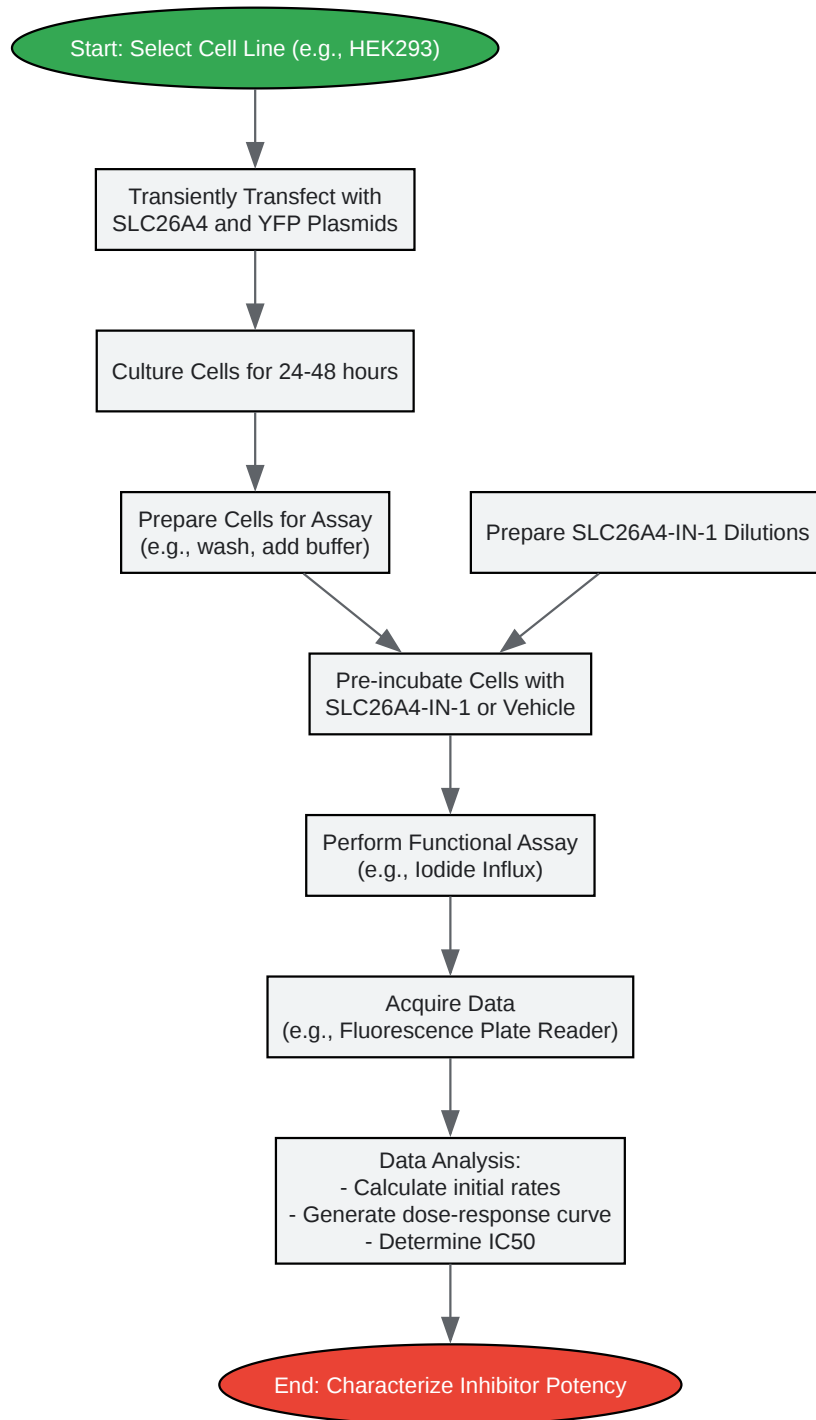
Signaling Pathway and Experimental Logic

The following diagrams illustrate the fundamental transport mechanism of SLC26A4 and the logical workflow for evaluating the efficacy of an inhibitor.

SLC26A4 mediates the exchange of anions across the cell membrane.



Experimental Workflow for SLC26A4-IN-1 Evaluation

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References

- 1. SLC26A4 gene: MedlinePlus Genetics [medlineplus.gov]
- 2. wikicrow.ai [wikicrow.ai]
- 3. medlineplus.gov [medlineplus.gov]
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